

How to handle and store hygroscopic calcium iodide hydrate

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Compound of Interest

Compound Name: *Calcium iodide hydrate*

Cat. No.: *B7799291*

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Technical Support Center: Calcium Iodide Hydrate

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper handling and storage of hygroscopic **calcium iodide hydrate**.

Frequently Asked Questions (FAQs)

Q1: What is **calcium iodide hydrate** and what are its common applications?

A1: **Calcium iodide hydrate** ($\text{CaI}_2 \cdot x\text{H}_2\text{O}$) is a chemical compound that is a key reagent in various industrial and research applications.^[1] It is particularly valuable in organic synthesis and the production of other iodine-containing compounds.^[1] Due to its hygroscopic nature, it can be used as a desiccant.^[1] Other applications include its use in medical imaging as a contrast agent, in pharmaceuticals for iodine supplementation, in photography for producing iodide emulsions, and in the food industry as an additive to iodize salt.^{[1][2][3]}

Q2: What does "hygroscopic" mean in the context of **calcium iodide hydrate**?

A2: "Hygroscopic" means that **calcium iodide hydrate** readily absorbs moisture from the atmosphere.^[4] This property requires specific storage conditions to maintain the integrity of the compound.^[4] Its shelf life is described as poor due to its hygroscopic nature.^[5]

Q3: Is **calcium iodide hydrate** sensitive to other environmental factors?

A3: Yes, besides moisture, **calcium iodide hydrate** is also sensitive to light and air.[6][7]

Exposure to air can lead to the absorption of carbon dioxide, and exposure to light can cause decomposition.[3][4] Over time, it can slowly react with oxygen and carbon dioxide in the air, which liberates iodine and can cause a faint yellow color in impure samples.[3]

Q4: What are the primary safety hazards associated with **calcium iodide hydrate**?

A4: **Calcium iodide hydrate** may cause skin and serious eye irritation.[5][8] It can also cause irritation to the respiratory tract if inhaled.[4] Ingestion of large amounts may lead to gastrointestinal irritation.[4] It is important to wear appropriate personal protective equipment (PPE), including gloves and safety goggles, when handling this compound.[4][8]

Troubleshooting Guide

Q1: My **calcium iodide hydrate** has turned a yellowish-white color. What happened and is it still usable?

A1: A yellowish-white color is often indicative of the liberation of free iodine.[3] This can happen when the compound is exposed to air and light, causing it to slowly react with oxygen and carbon dioxide.[3] While slight discoloration may not significantly impact all experimental outcomes, for high-purity applications, it is recommended to use a fresh, non-discolored supply.

Q2: The **calcium iodide hydrate** in my container has clumped together and appears wet. What is the cause?

A2: This is a direct result of the compound's hygroscopic nature.[4] The clumping and wet appearance indicate that it has absorbed a significant amount of moisture from the air. This can happen if the container is not sealed tightly or if it has been opened frequently in a humid environment.[4] Using the material in this state may lead to inaccurate measurements and introduce water into non-aqueous reactions.

Q3: I observed fumes when heating **calcium iodide hydrate**. What are these and is it dangerous?

A3: When heated to decomposition, **calcium iodide hydrate** can emit toxic fumes, including hydrogen iodide.[4][9] It is crucial to handle the compound in a well-ventilated area and avoid excessive heating.[4]

Q4: Are there any chemicals that are incompatible with **calcium iodide hydrate**?

A4: Yes, **calcium iodide hydrate** is incompatible with strong oxidizing agents and strong acids. [6][7] Contact with these substances should be avoided to prevent hazardous reactions.

Data Presentation

Physical and Chemical Properties of Calcium Iodide

Property	Value	Citations
Molecular Formula	CaI ₂ ·xH ₂ O	[5][6]
Anhydrous Molecular Weight	293.89 g/mol	[6]
Appearance	White to yellowish-white solid/crystals	[5][10]
Density (Anhydrous)	3.956 g/cm ³	[3]
Melting Point (Anhydrous)	779 °C	[3][7]
Boiling Point (Anhydrous)	1100 °C	[3]
Solubility	Highly soluble in water; soluble in acetone and alcohols	[3][7]

Experimental Protocols

Standard Protocol for Handling and Storage of **Calcium Iodide Hydrate**

This protocol outlines the essential steps for safely handling and storing **calcium iodide hydrate** to minimize exposure and maintain chemical integrity.

1. Personal Protective Equipment (PPE):

- Wear appropriate protective eyeglasses or chemical safety goggles.[4][8]
- Wear protective gloves to prevent skin exposure.[4][8]
- Wear appropriate protective clothing to prevent skin exposure.[4][8]

- Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or if dust is generated.
[\[4\]](#)

2. Handling:

- Work in a well-ventilated area. A fume hood is recommended.[\[4\]](#)
- Minimize dust generation and accumulation.[\[4\]](#)[\[9\]](#)
- Avoid contact with eyes, skin, and clothing.[\[4\]](#)
- Keep the container tightly closed when not in use.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[5\]](#)

3. Storage:

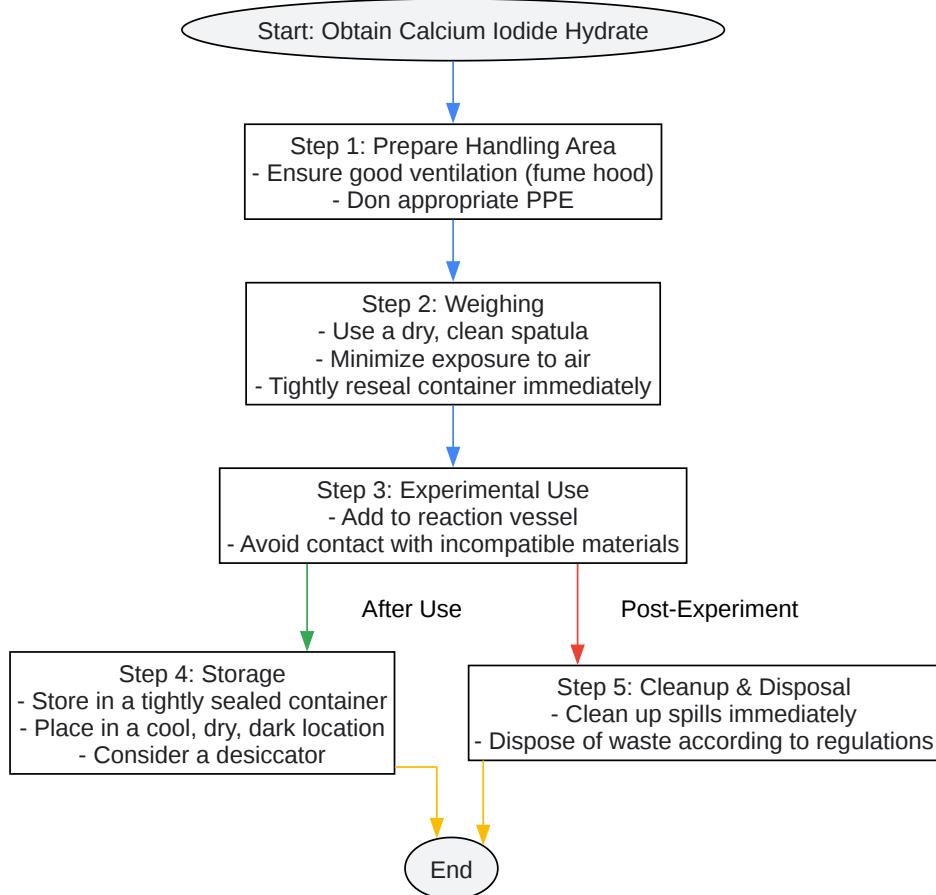
- Store in a cool, dry, and well-ventilated area.[\[4\]](#)[\[6\]](#)
- Protect from moisture, light, and air.[\[4\]](#)[\[6\]](#) Storing under an inert gas like argon can be beneficial.[\[11\]](#)[\[12\]](#)
- Keep containers tightly closed.[\[6\]](#)[\[8\]](#)
- Store away from incompatible substances such as strong oxidizing agents and strong acids.[\[6\]](#)[\[7\]](#)

4. Spill and Disposal:

- In case of a spill, sweep up the material, place it in a sealed container, and dispose of it according to local regulations.[\[5\]](#)
- Avoid generating dust during cleanup.[\[4\]](#)
- Ventilate the area of the spill and wash the site after material pickup is complete.[\[5\]](#)

Mandatory Visualization

Workflow for Handling and Storing Hygroscopic Calcium Iodide Hydrate

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Caption: Workflow for handling and storing hygroscopic **calcium iodide hydrate**.

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